Technical Support Center: Stability & Handling of ERRα Ligand-Linker Conjugates 1

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Compound of Interest

Compound Name:	*ERR|A Ligand-Linker Conjugates 1*
Cat. No.:	*B8093383*

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Technical Snapshot & Mechanism

ERRα Ligand-Linker Conjugates 1 are specialized chemical tools designed for the synthesis of Proteolysis Targeting Chimeras (PROTACs). They typically consist of a high-affinity Estrogen-Related Receptor alpha (ERRα) inverse agonist (often structurally related to thiazolidinediones or specific inverse agonists like XCT-790 derivatives) tethered to a chemical linker (e.g., PEG, alkyl) terminating in a functional handle or an E3 ligase ligand (e.g., for MDM2 or VHL recruitment) [1, 2].

The stability of these conjugates at -80°C is not merely a function of temperature but of solvent integrity and phase transition cycles. The primary degradation vectors are hydrolytic cleavage of the linker-ligand interface and micro-precipitation induced by repeated freeze-thaw cycles.

Core Storage & Handling Protocol (The "Golden Path")

This protocol is designed to maximize the half-life of Conjugate 1. Deviating from this directly correlates with experimental variability in degradation assays (DC50 shifts).

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Step-by-Step Storage Workflow

- Dissolution: Dissolve the lyophilized powder in anhydrous DMSO (Grade ≥99.9%) to a master stock concentration (typically 10 mM).
  - Why: Water content >0.1% in DMSO accelerates ester/amide hydrolysis even at low temperatures.
- Aliquoting: Immediately dispense into single-use aliquots (e.g., 20 µL) in amber glass vials or high-quality polypropylene tubes.
  - Why: Amber glass prevents photo-oxidation. Single-use prevents freeze-thaw damage.
- Inert Gas Overlay: Briefly flush the headspace of each vial with Argon or Nitrogen gas before capping.
  - Why: Displaces atmospheric moisture and oxygen.
- Deep Freeze: Flash freeze in liquid nitrogen (optional but recommended) and store immediately at -80°C.

Visualizing the Stability Logic

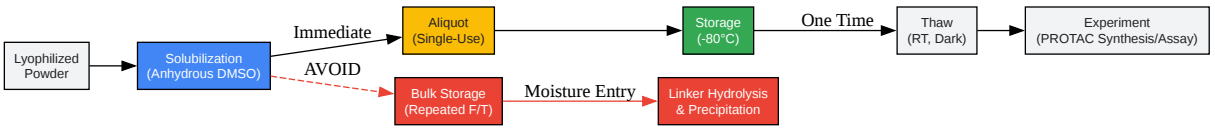

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Figure 1: The "Golden Path" workflow ensures minimal exposure to moisture and thermal stress. The red path indicates the most common cause of failure: bulk storage leading to hydrolysis.

Troubleshooting & FAQs

Category A: Chemical Stability & Degradation

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Q1: I stored my conjugate in DMSO at -80°C for 6 months, but now my LC-MS shows two distinct peaks. What happened? Diagnosis: This is likely Linker Hydrolysis.

- The Mechanism: DMSO is hygroscopic. If the vial was not sealed under inert gas, or if it was opened while cold (attracting condensation), water entered the system. At -80°C, the reaction slows but does not stop. The "two peaks" are likely the free ERRα ligand and the cleaved linker moiety.
- Solution: Check the mass of the new peaks. If Peak A = Ligand Mass and Peak B = Linker Mass, discard the stock. For future batches, use septum-sealed vials to draw aliquots without exposing the bulk to air.

Q2: Can I store the conjugate at -20°C instead of -80°C? Answer: Only for short durations (< 1 month) [1].

- Reasoning: At -20°C, DMSO is frozen (MP: 19°C), but "pockets" of unfrozen eutectic mixtures can exist where solute concentration is extremely high, accelerating chemical reactions like nucleophilic attack or aggregation. -80°C ensures a complete glass transition, halting kinetic degradation.

Category B: Solubility & Precipitation

Q3: Upon thawing my aliquot, I see a fine haze. Is this normal? Diagnosis: No. This indicates Micro-precipitation.

- The Cause: ERRα ligands are often highly lipophilic. Rapid cooling can trap the compound in a meta-stable state. Upon thawing, it crashes out of solution.
- The Fix:
  - Vortex the vial vigorously for 30 seconds.
  - Sonicate in a water bath at room temperature for 5 minutes.
  - Centrifuge at 13,000 x g for 1 minute.
  - Critical Check: If a pellet remains, the effective concentration is unknown. Re-quantify by UV/HPLC or discard.

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Q4: My DC50 (Degradation Concentration 50) values are shifting higher. Is the conjugate degrading? Answer: Not necessarily. It is often a Solubility Artifact.

- Explanation: If you dilute a DMSO stock directly into aqueous media (cell culture), the hydrophobic conjugate may precipitate immediately ("crashing out"), reducing the bioavailable concentration.
- Protocol Adjustment: Perform an intermediate dilution step.
  - Bad: 10 mM DMSO Stock -> Media (1:1000 dilution).
  - Good: 10 mM DMSO Stock -> 1 mM in DMSO -> 100 µM in DMSO -> Media. Keeping the compound in organic solvent during serial dilution prevents shock-precipitation.

Quality Control (QC) Matrix

Before committing to expensive Western Blots or animal studies, validate your conjugate using this matrix.

QC Parameter	Method	Acceptance Criteria	Troubleshooting if Failed
Purity	LC-MS (C18 Column)	> 95% Area Under Curve	If <90% and main impurity is hydrolysis product: Discard.
Identity	Mass Spectrometry	[M+H]+ within 0.5 Da	If mass is +16 Da: Oxidation occurred. Check antioxidant status.
Solubility	Visual Inspection	Clear, colorless/yellow solution	Sonicate. If persistent, filter (0.2 µm) and re-quantify concentration.
Functionality	Competitive Binding Assay	IC50 within 3x of Ref. Std.	If IC50 is high, check for precipitation in assay buffer.

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Degradation Pathway Visualization

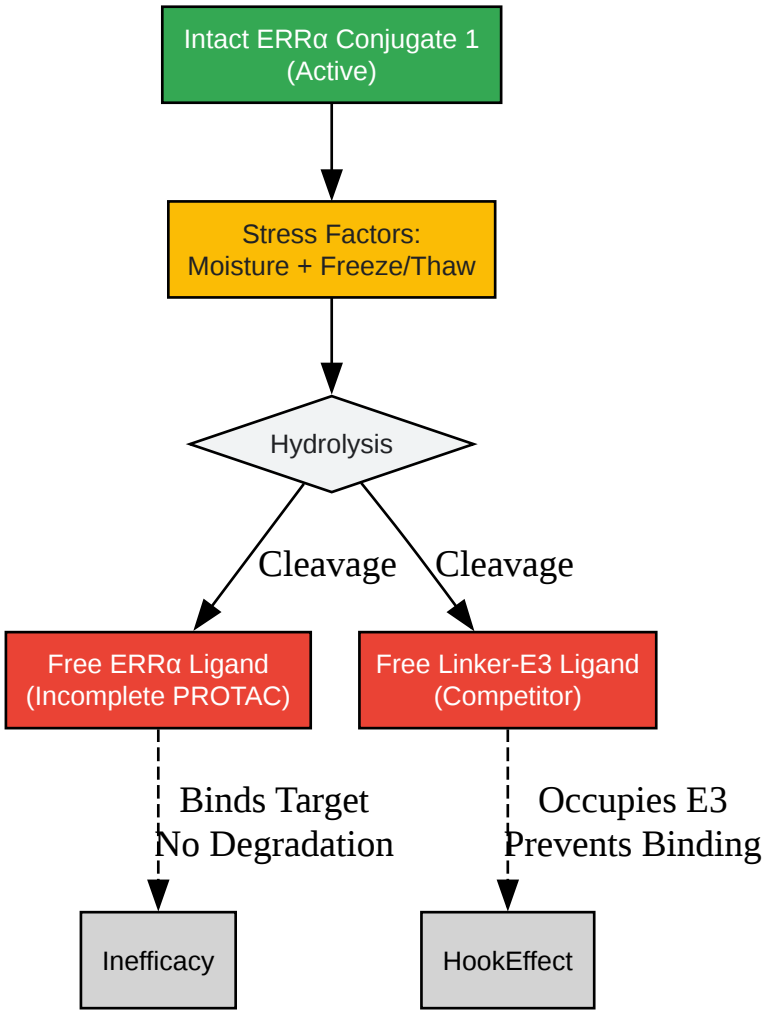

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Figure 2: Chemical degradation leads to the formation of "decoys." The free ligand binds ERRα but cannot recruit the E3 ligase, acting as a standard inhibitor rather than a degrader, confusing experimental results.

References

- Bondeson, D. P., et al. (2015). Catalytic in vivo protein knockdown by small-molecule PROTACs. Nature Chemical Biology, 11(8), 611–617. Retrieved from [Link]
- Pillow, T. H., et al. (2023). Optimization of Drug-Linker to Enable Long-term Storage of Antibody-Drug Conjugate. Journal of Medicinal Chemistry. Retrieved from [Link]

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